

Personal protective equipment for handling 3-Bromo-2-methyl-5-nitropyridine

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Compound of Interest

Compound Name: 3-Bromo-2-methyl-5-nitropyridine

Cat. No.: B069926

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Essential Safety and Handling Guide for 3-Bromo-2-methyl-5-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-2-methyl-5-nitropyridine**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Classification

3-Bromo-2-methyl-5-nitropyridine is a chemical compound that requires careful handling due to its potential health hazards. Based on data for structurally similar compounds, it is classified as an irritant and may be harmful if ingested or comes into contact with skin.^[1]

Hazard Classification	Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2][3][4]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[1][2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1][2][3][4]
Acute Toxicity, Oral (Harmful)	Category 4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal (Harmful)	Category 4	H312: Harmful in contact with skin.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Bromo-2-methyl-5-nitropyridine** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for larger quantities or when there is a risk of splashing.	Protects against eye irritation from dust or splashes. [2] [3] [4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and irritation. [2] [3]
Body Protection	Laboratory coat. For larger scale operations, consider chemical-resistant aprons or coveralls.	Protects skin and personal clothing from contamination. [2] [3]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for dusts should be worn.	Prevents respiratory tract irritation. [2] [3] [4]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **3-Bromo-2-methyl-5-nitropyridine** from receipt to use in the laboratory.

- Receiving and Inspection:
 - Upon receipt, inspect the container for any damage or leaks.
 - Verify that the label matches the product ordered.
 - Wear appropriate PPE (gloves and safety glasses) during inspection.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)
 - Keep away from incompatible materials, heat, and sources of ignition.[\[2\]](#)[\[5\]](#)

- The storage area should be clearly marked with the appropriate hazard warnings.
- Preparation and Weighing:
 - All handling, including weighing and transfer, should be conducted in a certified chemical fume hood to ensure adequate ventilation.[3]
 - Before handling, ensure that an eyewash station and safety shower are readily accessible.[2]
 - Wear all prescribed PPE.
 - Avoid the formation of dust.[2][3]
- Experimental Use:
 - When using the compound in reactions, add it slowly to the reaction mixture to control any exothermic reactions.
 - Maintain a clean and organized workspace.
 - Do not eat, drink, or smoke in the laboratory.[3]
- Post-Experiment:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[2][3]
 - Decontaminate all equipment and work surfaces used.
 - Contaminated clothing should be removed and washed before reuse.[3][4]

Emergency Procedures

Incident	First-Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2] [3] [4]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. [2] [3] [4]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [2] [3] [4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
Spillage	Evacuate the area. Wear appropriate PPE. For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal. For large spills, follow emergency response protocols.

Disposal Plan

All waste containing **3-Bromo-2-methyl-5-nitropyridine** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste material (including unused product, contaminated consumables, and cleaning materials) in a clearly labeled, sealed, and appropriate hazardous waste container.
- Disposal:

- Dispose of the contents and the container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2][3][4]
- Do not dispose of it down the drain or in the regular trash.

Workflow for Safe Handling of 3-Bromo-2-methyl-5-nitropyridine

Caption: Workflow for the safe handling of **3-Bromo-2-methyl-5-nitropyridine**.

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